

Medicinal chemistry applications of 2-Amino-5-fluorobenzothiazole derivatives in cancer research

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Compound of Interest

Compound Name: 2-Amino-5-fluorobenzothiazole

Cat. No.: B1268510

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Application Notes and Protocols: 2-Amino-5-fluorobenzothiazole Derivatives in Cancer Research

For Researchers, Scientists, and Drug Development Professionals

Introduction

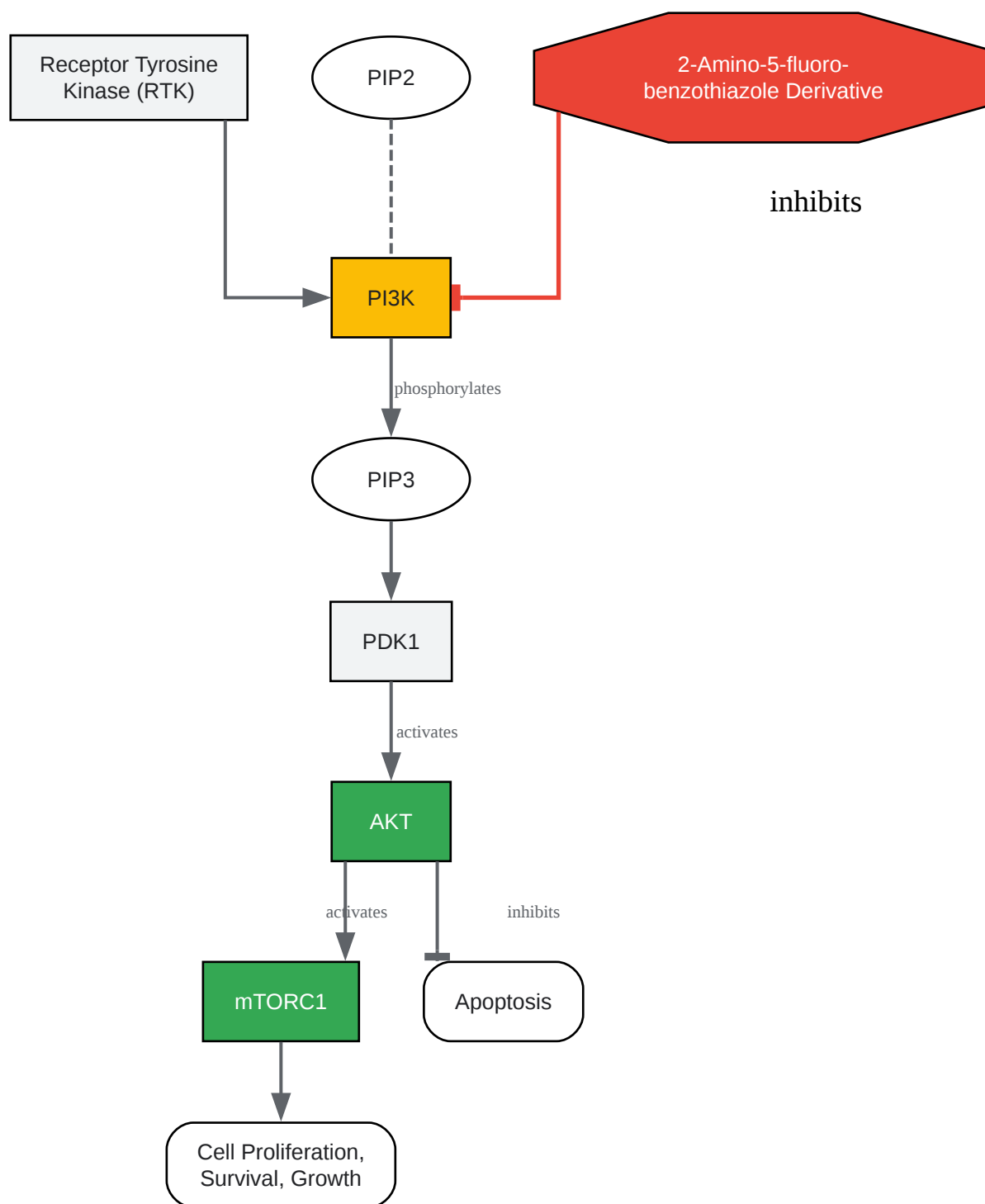
The 2-aminobenzothiazole scaffold is a privileged structure in medicinal chemistry, demonstrating a wide array of pharmacological activities, including potent anticancer effects. The introduction of a fluorine atom at the 5-position of the benzothiazole ring can significantly enhance metabolic stability, membrane permeability, and binding affinity to target proteins, making **2-Amino-5-fluorobenzothiazole** derivatives particularly attractive candidates for cancer drug discovery. These compounds have been shown to exert their antitumor activity through the modulation of various critical signaling pathways implicated in cancer cell proliferation, survival, and angiogenesis. This document provides a comprehensive overview of the applications of these derivatives in cancer research, including their biological activities, mechanisms of action, and detailed protocols for their evaluation.

Mechanism of Action and Key Signaling Pathways

2-Amino-5-fluorobenzothiazole derivatives have been identified as potent inhibitors of several key protein kinases that are frequently dysregulated in cancer. Their mechanism of action primarily involves the competitive inhibition of ATP binding to the kinase domain of these enzymes, thereby blocking downstream signaling cascades essential for tumor growth and survival.

PI3K/AKT/mTOR Pathway

The Phosphoinositide 3-kinase (PI3K)/AKT/mTOR pathway is a crucial signaling network that governs cell growth, proliferation, and survival.^[1] Its aberrant activation is a common feature in many human cancers. Several 2-aminobenzothiazole derivatives have been shown to target and inhibit key components of this pathway, particularly PI3K α .^[2] By inhibiting PI3K, these compounds prevent the phosphorylation and activation of AKT, which in turn leads to the deactivation of mTOR and its downstream effectors, ultimately resulting in the induction of apoptosis and cell cycle arrest in cancer cells.^{[2][3]}

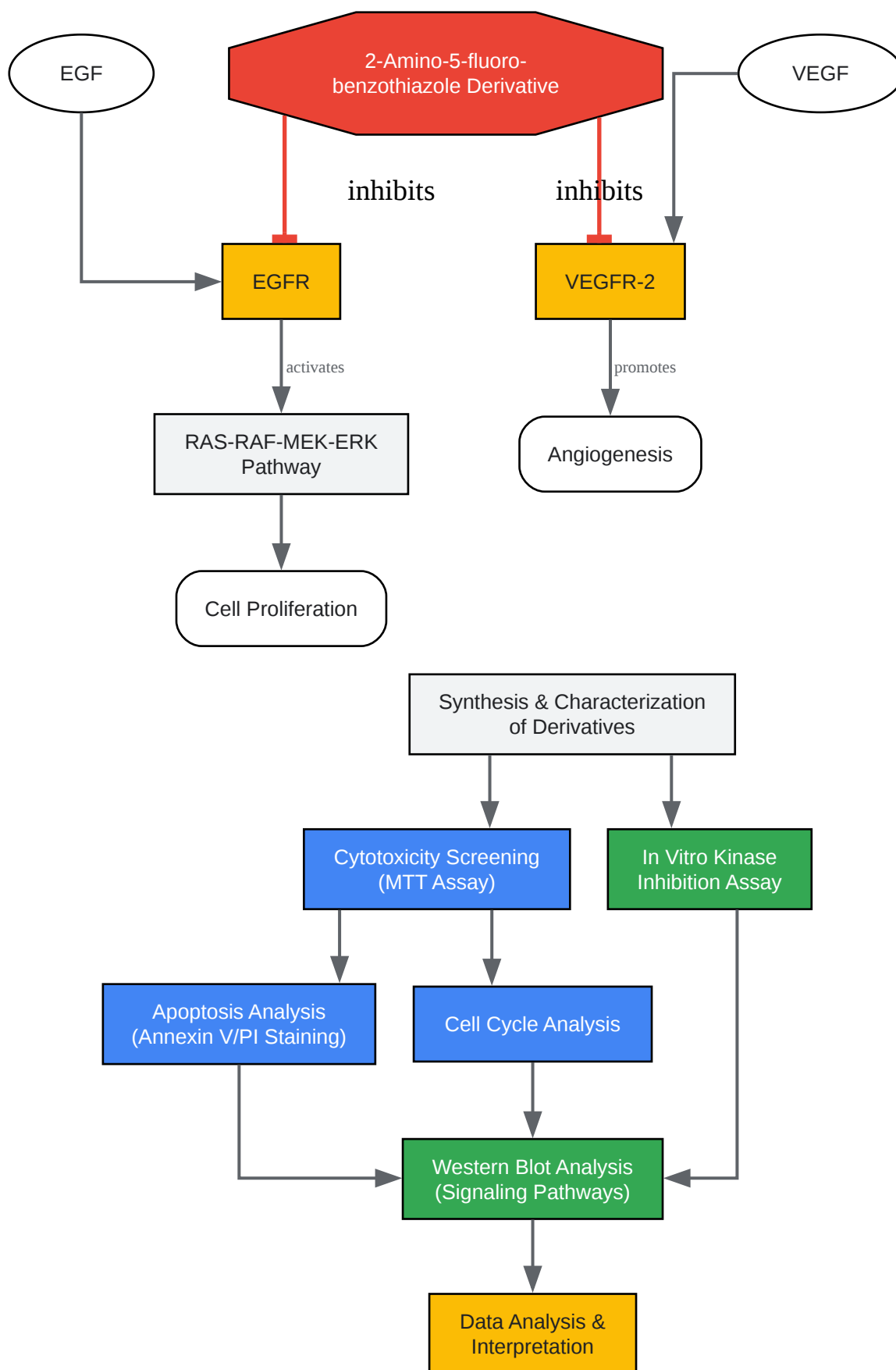


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Figure 1: Inhibition of the PI3K/AKT/mTOR signaling pathway.

EGFR and VEGFR-2 Signaling Pathways

Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) are receptor tyrosine kinases that play pivotal roles in cancer cell proliferation and angiogenesis, respectively.[2] Overexpression or constitutive activation of EGFR is common in various cancers, leading to uncontrolled cell growth.[3] Angiogenesis, the formation of new blood vessels, is essential for tumor growth and metastasis and is primarily mediated by the VEGF/VEGFR-2 signaling axis.[2] Certain 2-aminobenzothiazole derivatives have demonstrated potent inhibitory activity against both EGFR and VEGFR-2, highlighting their potential as multi-targeted anticancer agents.[2][3]



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References

- 1. Flow cytometry with PI staining | Abcam [abcam.com]
- 2. DNA Content for Cell Cycle Analysis of Fixed Cells With Propidium Iodide - Flow Cytometry Core Facility [med.virginia.edu]
- 3. Propidium Iodide Cell Viability Flow Cytometry Protocol: R&D Systems [rndsystems.com]
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